

An In-depth Technical Guide on Bis(4-phenoxyphenyl)methanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Diphenoxybenzophenone

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This technical guide provides a comprehensive overview of the chemical and physical properties of bis(4-phenoxyphenyl)methanone, including its molecular weight and other key data. It details a plausible experimental protocol for its synthesis via Friedel-Crafts acylation and outlines standard procedures for its characterization using modern spectroscopic techniques.

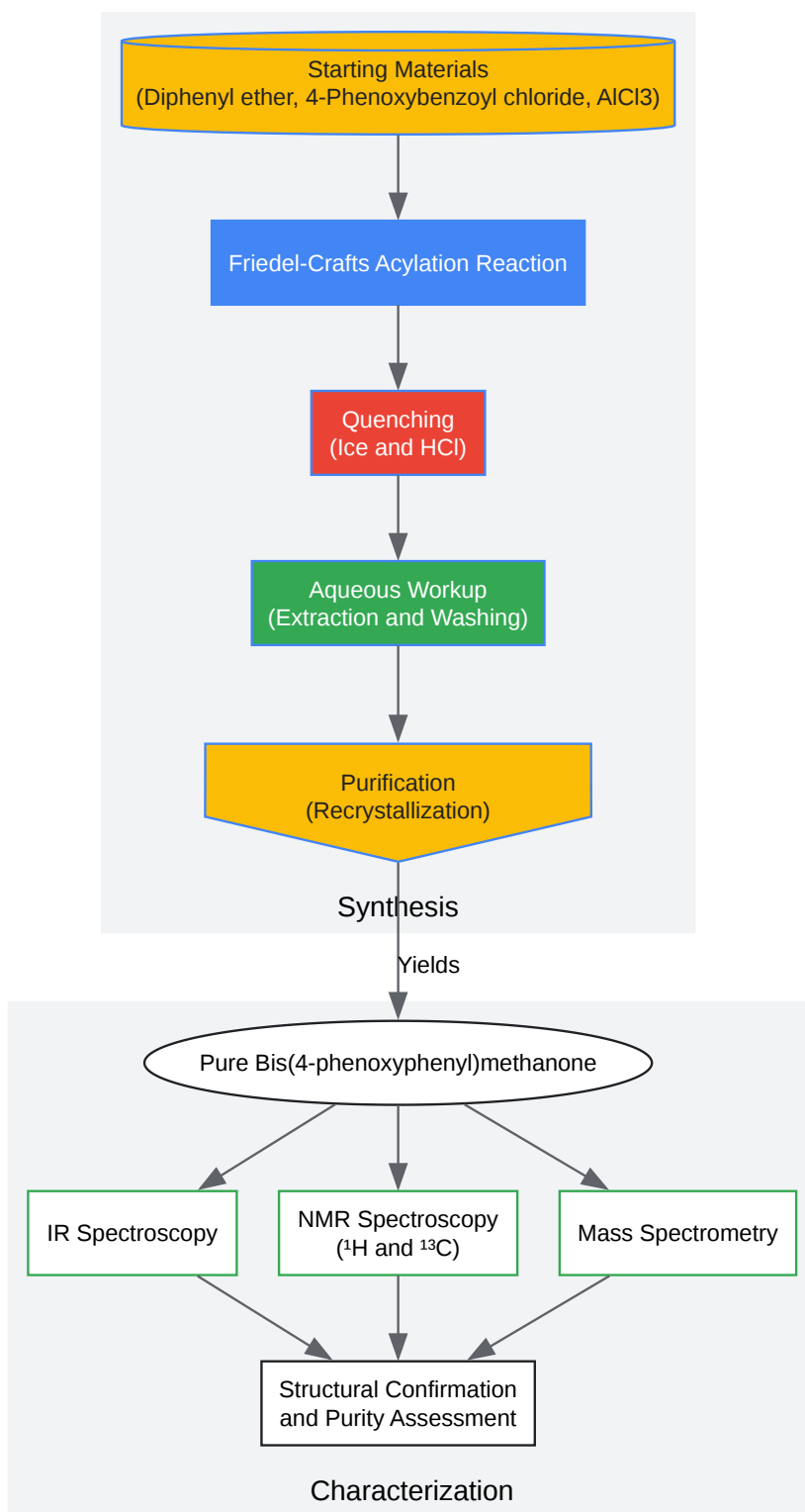
Core Data Presentation

The quantitative data for bis(4-phenoxyphenyl)methanone are summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Weight	366.41 g/mol	[1][2]
Exact Mass	366.4086 g/mol	[3]
Chemical Formula	C ₂₅ H ₁₈ O ₃	[1][3]
CAS Number	14984-21-5	[1][3]
Common Synonyms	4,4'-Diphenoxybenzophenone	[1][3]
Melting Point (Tf)	596.62 K (323.47 °C) (Joback Method)	[1]
Boiling Point (Tb)	986.79 K (713.64 °C) (Joback Method)	[1]
LogP (Octanol/Water)	6.502 (Crippen Method)	[1]

Chemical Structure

The following diagram illustrates the chemical structure of bis(4-phenoxyphenyl)methanone.



Experimental Workflow for Bis(4-phenoxyphenyl)methanone

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References

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